

Application Notes and Protocols for NCS-382 in Neuronal Cell Culture Assays

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Compound of Interest

Compound Name: NCS-382

Cat. No.: B1239385

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Introduction

NCS-382, or 6,7,8,9-tetrahydro-5-hydroxy-5H-benzocyclohept-6-ylideneacetic acid, is a notable pharmacological tool in neuroscience research. It is recognized primarily as a putative antagonist of the γ -hydroxybutyric acid (GHB) receptor, although its selectivity has been a subject of discussion.^{[1][2]} More recent studies have identified the α -isoform of Ca^{2+} /calmodulin-dependent protein kinase II ($\text{CaMKII}\alpha$) as another significant binding target.^[3] ^[4] This dual activity makes **NCS-382** a compound of interest for investigating neuronal signaling pathways related to GHB and $\text{CaMKII}\alpha$. These application notes provide detailed protocols for utilizing **NCS-382** in various neuronal cell culture assays to explore its effects on neuronal function and health.

Quantitative Data Summary

The following tables summarize the available quantitative data for **NCS-382**, providing a reference for experimental design.

Table 1: Binding Affinity and Potency of **NCS-382**

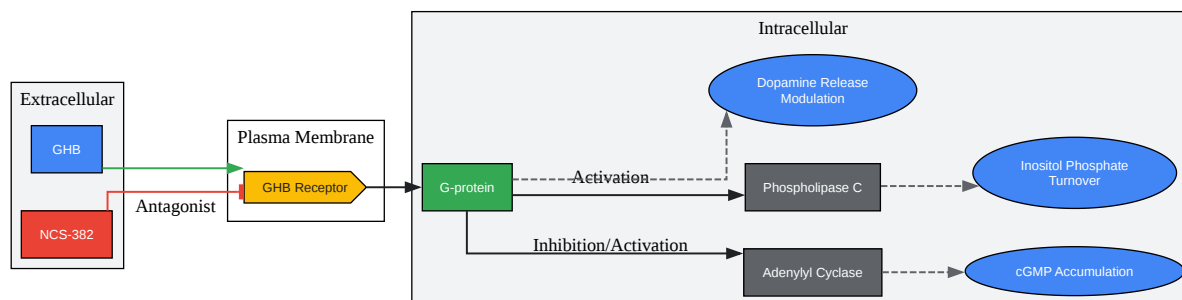
Target	Preparation	Radioligand	Ki (μM)	IC50 (nM)	Reference
GHB Receptor	Rat Striatum Membranes	134.1	[5]		
GHB Receptor	Rat Hippocampus Membranes	201.3	[5]		
CaMKIIα	Rat Cortical Homogenates	[3H]NCS-382	0.34	[6]	

Table 2: In Vitro Toxicity of **NCS-382**

Cell Type	Assay	Concentration	Observation	Reference
Neuronal Stem Cells	Cell Viability	Up to 1 mM	Minimal evidence of pharmacotoxicity	[7]
Neuronal Stem Cells	Cytotoxicity (Necrosis)	0.01–1000 μM	No adverse effects	[7]
HepG2 Cells	Cell Viability	0.01-1000 μM	Low probability of cellular toxicity	[5]

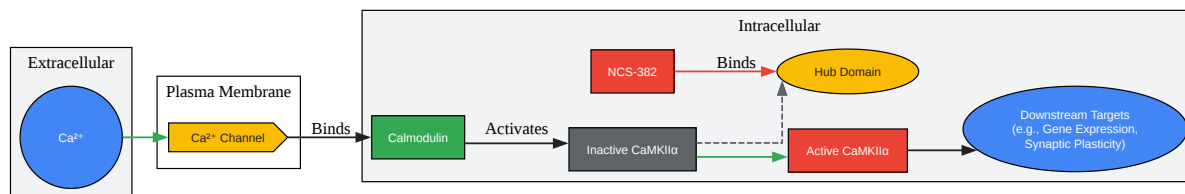
Signaling Pathways

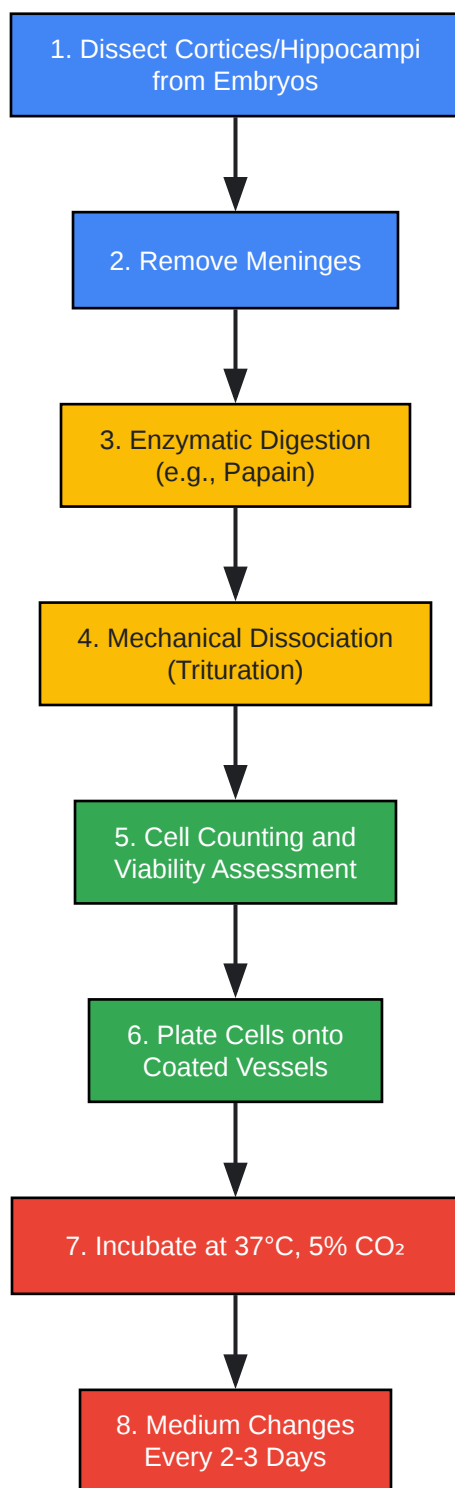
NCS-382 is known to interact with at least two key signaling pathways in neurons. The following diagrams illustrate these pathways.



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GHB Receptor Signaling Pathway





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